

Application Notes and Protocols for 5-TAMRA-DBCO Stock Solutions

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Compound of Interest

Compound Name: 5-Tamra-dbcO

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These application notes provide detailed protocols for the preparation and storage of **5-TAMRA-DBCO** stock solutions, a crucial step for successful labeling in copper-free click chemistry applications. Proper handling and storage are essential to maintain the reagent's integrity and ensure reproducible experimental outcomes.

Introduction

5-TAMRA-DBCO (5-Carboxytetramethylrhodamine, dibenzocyclooctyne) is a fluorescent dye containing a DBCO moiety that enables covalent labeling of azide-modified molecules through a strain-promoted alkyne-azide cycloaddition (SPAAC) reaction. This copper-free click chemistry reaction is biocompatible and highly efficient, making it ideal for labeling sensitive biological systems such as live cells.^{[1][2]} The TAMRA fluorophore is bright and photostable, with excitation and emission maxima suitable for various fluorescence microscopy and flow cytometry applications.^{[1][3]}

Product Information

Physicochemical Properties

Property	Value	References
Molecular Weight	~730.87 g/mol	[4]
Excitation Maximum (λ_{ex})	~541-560 nm	[4][5]
Emission Maximum (λ_{em})	~565-584 nm	[5][6]
Extinction Coefficient (ϵ)	~92,000 $\text{cm}^{-1}\text{M}^{-1}$	[5][6]
Solubility	Soluble in DMSO and DMF	[3][4][5]

Storage and Stability

Proper storage is critical to prevent degradation of the fluorescent dye and the reactive DBCO group.

Condition	Recommendation	References
Solid Form (Lyophilized)	Store at -20°C, protected from light and desiccated.	[1][3][4][5]
Shelf life is typically 12 to 24 months when stored correctly.	[3][4]	
Stock Solution	Aliquot and store at -20°C, protected from light. Avoid repeated freeze-thaw cycles.	[7]
For long-term storage, purging the vial with an inert gas like argon or nitrogen is recommended.	[8]	
Shipping	Typically shipped at ambient temperature on gel packs.	[3][4]

Experimental Protocols

Materials Required

- **5-TAMRA-DBCO** (lyophilized powder)
- Anhydrous Dimethyl sulfoxide (DMSO) or N,N-Dimethylformamide (DMF)
- Microcentrifuge tubes (amber or wrapped in foil)
- Pipettes and sterile, disposable tips
- Vortex mixer
- Microcentrifuge

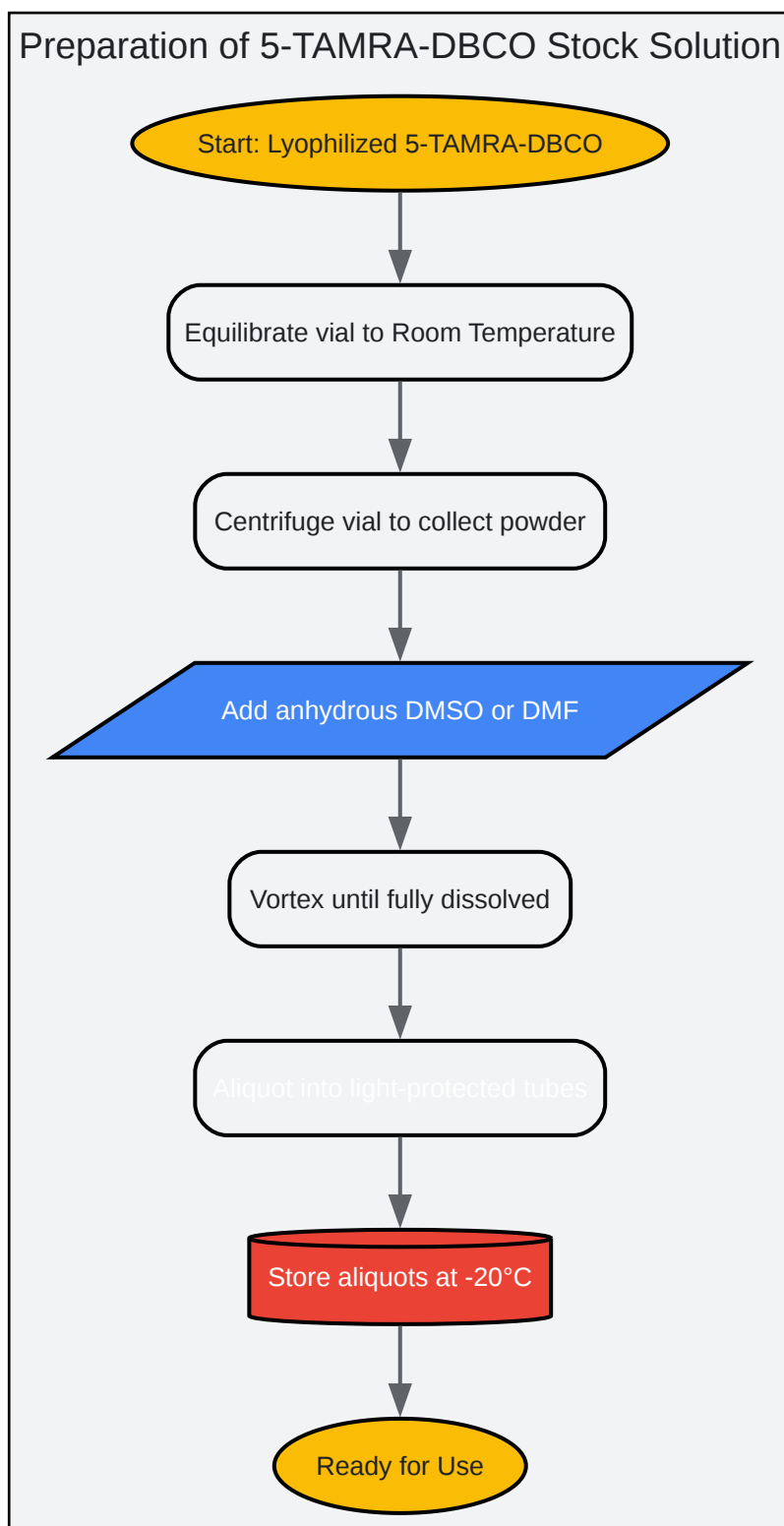
Protocol for Preparing a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution, a common concentration for labeling experiments.

- **Equilibration:** Before opening, allow the vial of lyophilized **5-TAMRA-DBCO** to warm to room temperature for approximately 15-20 minutes. This prevents condensation of atmospheric moisture onto the product, which can lead to hydrolysis and inactivation.^[8]
- **Reconstitution:** Briefly centrifuge the vial to ensure all the lyophilized powder is at the bottom.
- **Solvent Addition:** Using a calibrated pipette, add the appropriate volume of anhydrous DMSO or DMF to the vial to achieve a 10 mM concentration. For example, to prepare a 10 mM solution from 1 mg of **5-TAMRA-DBCO** (MW ~730.87 g/mol), you would add approximately 137 μ L of solvent.
 - Calculation: $(1 \text{ mg} / 730.87 \text{ g/mol}) / 10 \text{ mmol/L} = 0.000137 \text{ L} = 137 \mu\text{L}$
- **Dissolution:** Cap the vial tightly and vortex thoroughly until the powder is completely dissolved. The solution should be clear and free of particulates.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in amber microcentrifuge tubes or tubes wrapped in aluminum foil to protect from light.
- **Storage:** Store the aliquots at -20°C.^{[1][3][4][5]}

Experimental Workflow Diagram

The following diagram illustrates the key steps for preparing the **5-TAMRA-DBCO** stock solution.



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Caption: Workflow for preparing **5-TAMRA-DBCO** stock solution.

Safety and Handling Precautions

- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, when handling fluorescent dyes and organic solvents.
- Handle DMSO and DMF in a well-ventilated area or a chemical fume hood.
- As the long-term health effects of many fluorescent dyes are not fully known, avoid direct contact with skin and inhalation.
- Dispose of chemical waste according to your institution's guidelines.

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